

An In-depth Technical Guide to Methyl 16-methylheptadecanoate

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Compound of Interest

Compound Name: Methyl 16-methylheptadecanoate

CAS No.: 68517-10-2

Cat. No.: B15553922

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 16-methylheptadecanoate is a branched-chain fatty acid methyl ester that has garnered interest in the scientific community for its potential therapeutic applications, particularly in oncology. This technical guide provides a comprehensive overview of its synonyms, chemical and physical properties, experimental protocols for its synthesis and analysis, and its biological activities. The information is presented to support researchers and professionals in drug development in their understanding and utilization of this compound.

Synonyms and Identifiers

Methyl 16-methylheptadecanoate is known by a variety of names in scientific literature and chemical databases. A comprehensive list of its synonyms and identifiers is provided in Table 1.

Table 1: Synonyms and Identifiers for **Methyl 16-methylheptadecanoate**

Type	Identifier	Source
IUPAC Name	methyl 16-methylheptadecanoate	[1]
CAS Number	5129-61-3	[1]
PubChem CID	110444	[1]
Molecular Formula	C19H38O2	[1]
Synonyms	Methyl isostearate	[2]
16-Methylheptadecanoic acid methyl ester	[1]	
Heptadecanoic acid, 16-methyl-, methyl ester	[1]	
Isooctadecanoic acid, methyl ester	[1]	
Methyl isooctadecanoate	[1]	
UNII-2B9VP4H2JC	[1]	

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 16-methylheptadecanoate** is presented in Table 2. These properties are crucial for its handling, formulation, and analytical characterization.

Table 2: Physicochemical Properties of **Methyl 16-methylheptadecanoate**

Property	Value	Unit	Source
Molecular Weight	298.50	g/mol	[2]
Boiling Point (predicted)	340.7 ± 10.0	°C	[3]
Density (predicted)	0.862 ± 0.06	g/cm ³	[3]
LogP (predicted)	8.272	[4]	
Water Solubility (predicted)	Very low	[3]	
Appearance	Colorless to pale yellow liquid	[3]	

Experimental Protocols

Synthesis: Acid-Catalyzed Transesterification of 16-Methylheptadecanoic Acid

This protocol describes the synthesis of **Methyl 16-methylheptadecanoate** from its corresponding fatty acid via acid-catalyzed transesterification.

Materials:

- 16-Methylheptadecanoic acid
- Anhydrous methanol (CH₃OH)
- Concentrated sulfuric acid (H₂SO₄) or Boron trifluoride-methanol solution (BF₃-methanol)
- Toluene
- Hexane
- Saturated sodium bicarbonate solution (NaHCO₃)
- Anhydrous sodium sulfate (Na₂SO₄)

- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask, dissolve a known quantity of 16-methylheptadecanoic acid in a minimal amount of toluene.
- Add a 20-fold molar excess of anhydrous methanol to the flask.
- Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the fatty acid weight) or BF₃-methanol solution to the mixture while stirring.
- Attach a reflux condenser to the flask and heat the mixture to reflux (approximately 65-70°C) for 2-4 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the reaction mixture to a separatory funnel and add an equal volume of hexane.
- Wash the organic layer sequentially with water and saturated sodium bicarbonate solution to neutralize the acid catalyst.
- Wash the organic layer again with water until the aqueous layer is neutral.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter off the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude **Methyl 16-methylheptadecanoate**.
- The crude product can be further purified by column chromatography on silica gel using a hexane-ethyl acetate gradient.

Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for the analysis of **Methyl 16-methylheptadecanoate** using GC-MS.

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a split/splitless injector and a flame ionization detector (FID) or a mass spectrometer.
- Column: A polar capillary column suitable for FAME analysis (e.g., DB-WAX, HP-88).
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Injector Temperature: 250°C.
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 2 minutes.
 - Ramp to 180°C at a rate of 10°C/min, hold for 5 minutes.
 - Ramp to 240°C at a rate of 5°C/min, hold for 10 minutes.
- Mass Spectrometer (if used):
 - Ion Source Temperature: 230°C.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Scan Range: m/z 40-500.

Procedure:

- Prepare a standard solution of **Methyl 16-methylheptadecanoate** of known concentration in hexane.

- Prepare the sample for analysis by dissolving it in hexane.
- Inject 1 μL of the sample or standard solution into the GC.
- Acquire the data and analyze the resulting chromatogram and/or mass spectrum. Identification is confirmed by comparing the retention time and mass spectrum to the standard.

Biological Activity and Potential Applications

Anticancer Activity

Methyl 16-methylheptadecanoate has demonstrated significant anticancer potential in preclinical studies. Research has shown its ability to induce cytotoxicity in various cancer cell lines.

Table 3: In Vitro Cytotoxicity of **Methyl 16-methylheptadecanoate**

Cell Line	Cancer Type	IC50 ($\mu\text{g/mL}$)	Source
KB	Oral Cancer	18.75 ± 0.12	
A431	Skin Carcinoma	37.5 ± 0.42	

The mechanism of its anticancer activity is linked to the downregulation of Heat Shock Protein 90 (HSP90). HSP90 is a molecular chaperone that is crucial for the stability and function of numerous client proteins that are involved in cancer cell proliferation, survival, and metastasis.

Experimental Workflow for Anticancer Screening

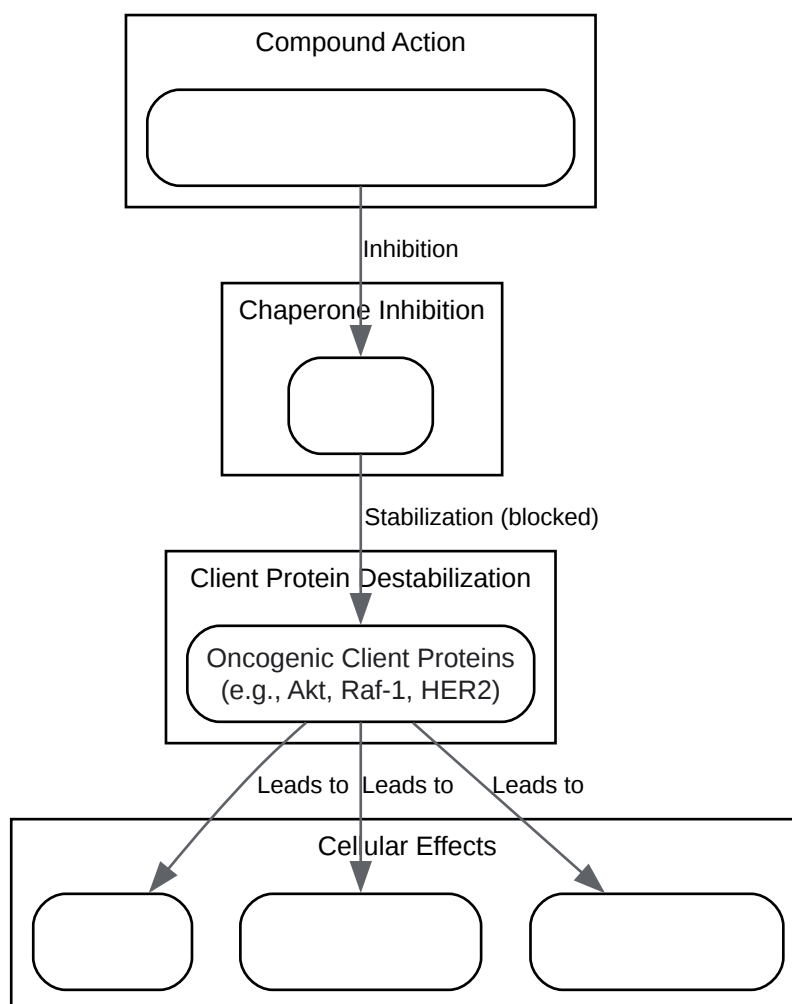
The following diagram illustrates a typical workflow for evaluating the in vitro anticancer activity of a compound like **Methyl 16-methylheptadecanoate** using the MTT assay.

Caption: Workflow for MTT-based cytotoxicity assay.

Signaling Pathway Involvement

The anticancer effect of **Methyl 16-methylheptadecanoate** has been associated with the downregulation of HSP90. While the precise upstream signaling events initiated by this

compound are still under investigation, the inhibition of HSP90 leads to the destabilization and degradation of its client proteins, many of which are critical for cancer cell survival. The following diagram illustrates a simplified pathway of HSP90 inhibition.



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Caption: Simplified HSP90 inhibition pathway.

Conclusion

Methyl 16-methylheptadecanoate is a promising bioactive compound with demonstrated anticancer properties. This technical guide provides essential information for researchers and drug development professionals to advance the study and potential therapeutic application of

this molecule. Further research is warranted to fully elucidate its mechanisms of action and to explore its efficacy and safety in more complex biological systems.

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References

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